

9H-carbazole-1-carbaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: 9H-carbazole-1-carbaldehyde

Cat. No.: B1589853

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An In-depth Technical Guide to 9H-carbazole-1-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9H-carbazole-1-carbaldehyde**, a key heterocyclic compound with significant potential in medicinal chemistry and materials science. This document details its chemical properties, synthesis, spectroscopic data, and explores its potential biological activities, offering valuable insights for researchers and developers in the field.

Core Compound Data

9H-carbazole-1-carbaldehyde is a derivative of carbazole, a tricyclic aromatic heterocycle. The presence of the aldehyde group at the 1-position provides a reactive site for further chemical modifications, making it a valuable building block in organic synthesis.

Parameter	Value	Reference
CAS Number	1903-94-2	[1] [2]
Molecular Formula	C ₁₃ H ₉ NO	[3]
Molecular Weight	195.22 g/mol	[3] [4]

Spectroscopic and Physicochemical Properties

The structural elucidation and characterization of **9H-carbazole-1-carbaldehyde** are crucial for its application. Below is a summary of its key spectroscopic and physicochemical properties.

Property	Data	Reference
Appearance	Solid	[4]
Melting Point	158 - 159 °C	[4]
¹ H NMR	Spectral data available	[5]
¹³ C NMR	Spectral data available	[3][4]
Mass Spectrometry (GC-MS)	Spectral data available	[3]
Infrared (IR) Spectroscopy	Spectral data available	[6][7][8]

Synthesis of 9H-carbazole-1-carbaldehyde

The introduction of a formyl group onto the carbazole ring can be effectively achieved through electrophilic aromatic substitution reactions. The Vilsmeier-Haack reaction is a widely employed method for the formylation of electron-rich aromatic compounds like carbazole.[9][10][11][12] While the 3- and 6-positions are generally more reactive, careful control of reaction conditions can lead to substitution at the 1-position.

Experimental Protocol: Vilsmeier-Haack Formylation of 9H-Carbazole (General Procedure)

This protocol is a generalized procedure based on the Vilsmeier-Haack formylation of carbazole derivatives and may require optimization for the specific synthesis of **9H-carbazole-1-carbaldehyde**.

Materials:

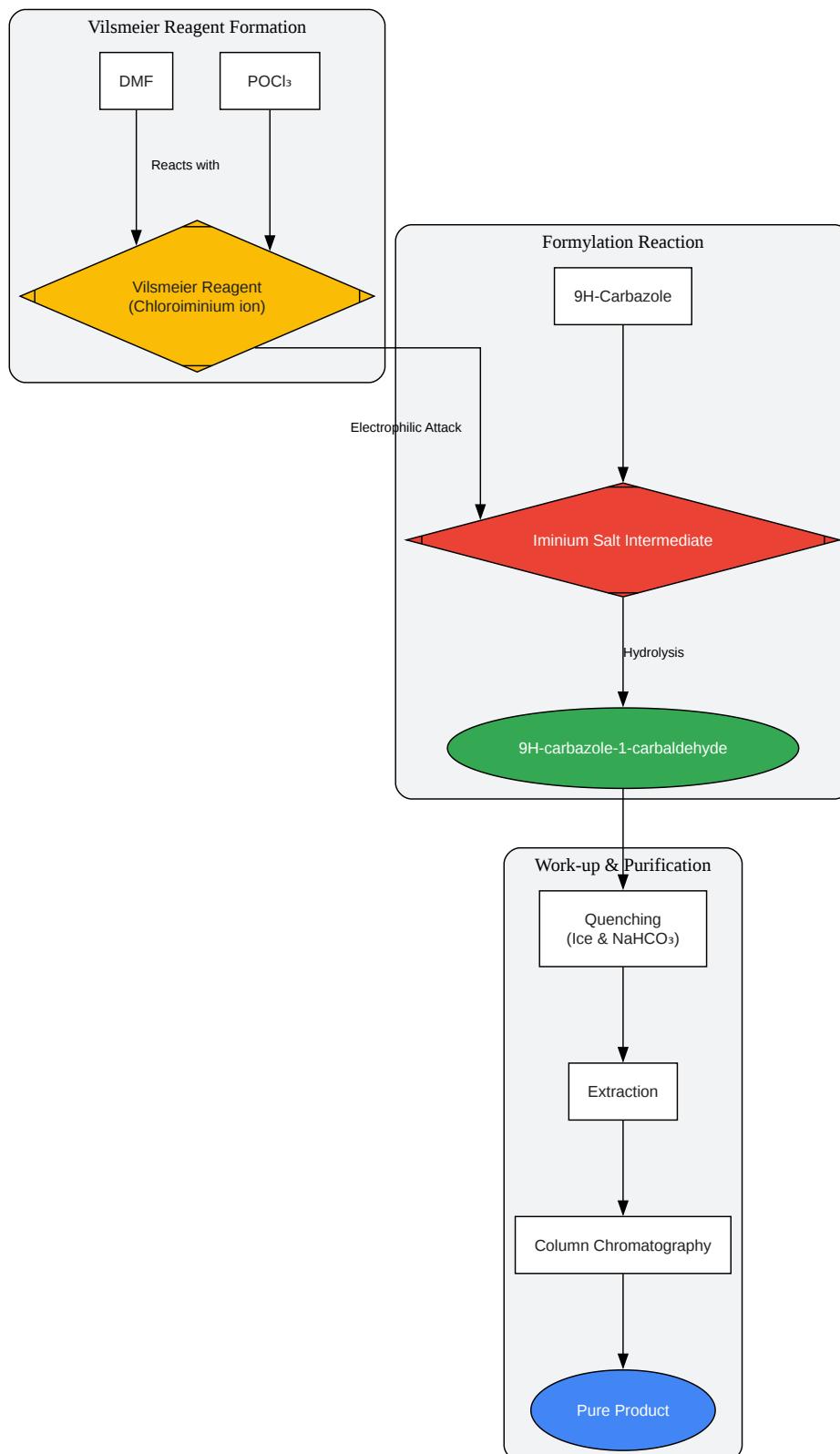
- 9H-Carbazole
- Phosphorus oxychloride (POCl₃)

- N,N-Dimethylformamide (DMF)
- Toluene (or other suitable anhydrous solvent)
- Ice
- Saturated sodium bicarbonate solution
- Dichloromethane (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Petroleum ether/ethyl acetate mixture (as eluent)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel and a nitrogen inlet, cool a solution of DMF in the chosen anhydrous solvent to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF solution while stirring. This in situ reaction forms the Vilsmeier reagent.[9][10]
- Prepare a solution of 9H-carbazole in the anhydrous solvent and add it dropwise to the Vilsmeier reagent solution at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to a temperature and for a duration that will require optimization (e.g., reflux for several hours).
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture in an ice bath and carefully quench the reaction by the slow addition of crushed ice, followed by a saturated solution of sodium bicarbonate until the pH is neutral.
- Extract the aqueous layer with dichloromethane or another suitable organic solvent.

- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a petroleum ether/ethyl acetate gradient to yield **9H-carbazole-1-carbaldehyde**.[\[5\]](#)

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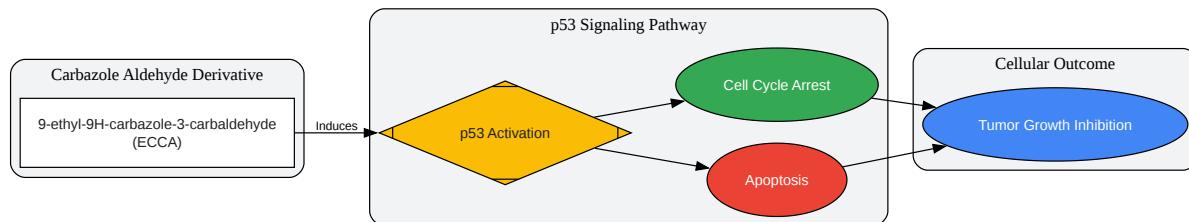
Synthesis workflow for **9H-carbazole-1-carbaldehyde** via Vilsmeier-Haack reaction.

Biological Activity and Potential Applications

Carbazole and its derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities, including antimicrobial, antitumor, anti-inflammatory, and neuroprotective properties.[13][14][15] The functionalization of the carbazole nucleus often leads to enhanced or novel therapeutic activities.

While specific studies on the biological activity of **9H-carbazole-1-carbaldehyde** are limited, research on its isomers and other derivatives provides valuable insights into its potential. For instance, a study on 9-ethyl-9H-carbazole-3-carbaldehyde demonstrated its antitumor function in human melanoma cells through the reactivation of the p53 signaling pathway. This suggests that carbazole aldehydes, in general, may possess anticancer properties.

The aldehyde group at the 1-position of **9H-carbazole-1-carbaldehyde** serves as a versatile chemical handle for the synthesis of a diverse library of derivatives. These derivatives can be screened for various biological activities, opening avenues for the discovery of new therapeutic agents.



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Potential signaling pathway based on a related carbazole aldehyde isomer.

Conclusion

9H-carbazole-1-carbaldehyde is a compound of significant interest to the scientific community, particularly in the fields of drug discovery and materials science. Its well-defined chemical properties and the reactivity of its aldehyde group make it an ideal scaffold for the development of novel molecules with diverse applications. The synthetic routes, although requiring optimization, are accessible through established chemical transformations. Further investigation into the biological activities of **9H-carbazole-1-carbaldehyde** and its derivatives is warranted and holds the promise of uncovering new therapeutic leads. This guide serves as a foundational resource for researchers embarking on the study and application of this versatile carbazole derivative.

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